

Essential Safety & Disposal Procedures for SB-633825

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Compound of Interest

Compound Name: SB-633825

Cat. No.: B15541021

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This document provides critical guidance for the safe handling and disposal of **SB-633825**, a potent ATP-competitive inhibitor of TIE2, LOK (STK10), and BRK, intended for laboratory research use by qualified professionals. Adherence to these procedures is essential for personnel safety and environmental protection.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **SB-633825** is not publicly available, data from analogous kinase inhibitors suggest that it should be handled as a potentially hazardous substance. The following GHS hazard classifications for a similar compound, Tie2 kinase inhibitor 1, should be considered as a precautionary measure:

- Acute toxicity, oral (Category 4)
- Skin corrosion/irritation (Category 2)
- Serious eye damage/eye irritation (Category 2A)
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)

Required Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Impervious chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: Laboratory coat or other protective clothing.
- Respiratory Protection: Use in a well-ventilated area, preferably a fume hood. If dust or aerosols may be generated, a suitable respirator is recommended.

Quantitative Data Summary

SB-633825 is a multi-kinase inhibitor with the following reported IC₅₀ values, indicating its potency against specific kinase targets.^{[1][2]}

Target Kinase	IC ₅₀ (nM)
TIE2	3.5
LOK (STK10)	66
BRK (PTK6)	150

Experimental Protocol: Reconstitution and Storage

For experimental use, **SB-633825** is typically supplied as a solid.

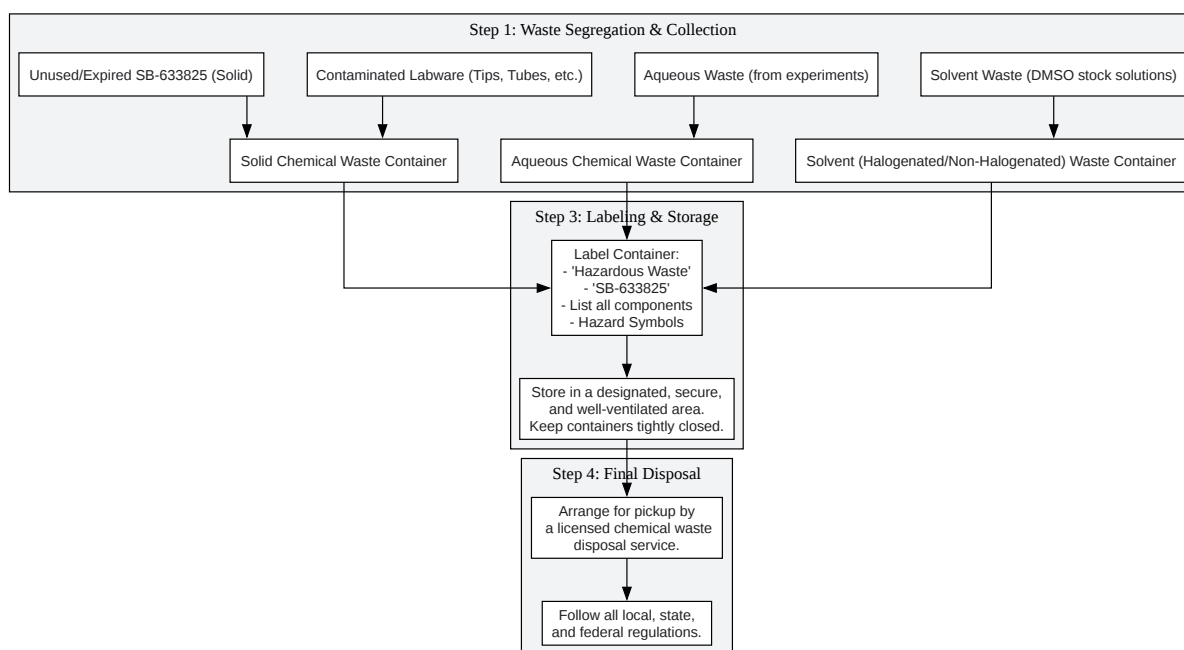
Reconstitution Protocol:

- Preparation: Ensure all necessary PPE is worn and work is conducted in a chemical fume hood.
- Solvent Selection: Dimethyl sulfoxide (DMSO) is a common solvent for creating stock solutions.
- Procedure: To create a 10 mM stock solution, for example, add the appropriate volume of DMSO to the vial containing the solid compound. Vortex briefly to ensure complete dissolution.

- Storage of Stock Solutions:
 - Store at -20°C for up to one year.
 - For long-term storage (up to two years), store at -80°C.[\[1\]](#)

SB-633825 Disposal Workflow

Proper disposal is critical to prevent environmental contamination and ensure compliance with local regulations. The following workflow outlines the required steps for the disposal of **SB-633825** waste.



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Caption: Workflow for the proper disposal of **SB-633825** waste streams.

Detailed Disposal Procedures

The guiding principle for the disposal of **SB-633825** is to treat it as hazardous chemical waste. Never dispose of this compound down the drain or in regular trash.

Step-by-Step Disposal Guidance:

- Waste Segregation:
 - Solid Waste: Collect unused or expired solid **SB-633825** and any materials used for weighing or transfer (e.g., weigh paper, contaminated wipes) in a dedicated, sealed container labeled for solid chemical waste.
 - Contaminated Sharps & Labware: Needles, pipette tips, and other contaminated disposable labware should be placed in a designated sharps container or a clearly labeled solid waste container.
 - Liquid Waste:
 - Aqueous Solutions: Collect all aqueous waste containing **SB-633825** in a dedicated, leak-proof container for hazardous aqueous waste.
 - Solvent Solutions: Collect stock solutions (e.g., in DMSO) and other organic solvent waste in a separate, appropriate solvent waste container. Do not mix with aqueous waste.
- Container Management:
 - Use only chemically compatible containers.
 - Keep containers securely closed when not in use.
 - Ensure all containers are clearly and accurately labeled with "Hazardous Waste," the full chemical name "**SB-633825**," and any other components in the waste stream.
- Storage:
 - Store waste containers in a designated satellite accumulation area that is secure and well-ventilated.[3]

- Store locked up to prevent unauthorized access.[3]
- Final Disposal:
 - Disposal of contents and containers must be conducted in accordance with all applicable local, state, and federal regulations.[3]
 - Contact your institution's Environmental Health and Safety (EHS) department or a certified chemical waste disposal contractor to arrange for pickup and final disposal.

Spill and Exposure Procedures

- In Case of Skin Contact: Wash the affected area immediately with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[3]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[3]
- In Case of Inhalation: Move the individual to fresh air and keep them at rest in a position comfortable for breathing.[3]
- In Case of Ingestion: Rinse mouth.[3] Seek immediate medical attention.
- In Case of a Spill: Avoid generating dust. Wear appropriate PPE, absorb the spill with inert material, and collect it in a sealed container for disposal as hazardous waste. Ensure the area is well-ventilated.

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References

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